

(-)-Tashiromine: A Technical Guide to its Discovery, Synthesis, and Characterization

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Compound of Interest

Compound Name: (-)-Tashiromine

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Introduction and Historical Background

(-)-Tashiromine is a naturally occurring indolizidine alkaloid first isolated in 1990 by Ohmiya and colleagues from the stems of the Asian deciduous shrub *Maackia tashiroi*[1]. It belongs to a class of structurally simpler indolizidine alkaloids, which has made it an attractive target for synthetic chemists. The indolizidine core is a common motif in a wide range of biologically active alkaloids, prompting significant interest in the development of synthetic routes to access this scaffold. Following its initial discovery, **(-)-tashiromine** and its enantiomer have been the subject of numerous total synthesis campaigns, with over a dozen successful syntheses reported to date. These synthetic efforts have employed a variety of chemical strategies, including radical cyclizations, nucleophilic additions to imines, and olefin cross-metathesis, showcasing the versatility of modern synthetic organic chemistry in accessing complex natural products. The absolute configuration of the naturally occurring (+)-enantiomer was determined to be (5S, 6R) by Kubo and colleagues in 1993 through the synthesis of its enantiomer.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data reported for tashiromine.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO	Ohmiya et al., 1990[1]
Molecular Weight	155.24 g/mol	PubChem
Appearance	Colorless oil	Ohmiya et al., 1990[1]
Specific Rotation ([α] _D)	(+) enantiomer: +24.0 (c 0.05, EtOH)	Kubo et al., 1993
¹ H NMR (400 MHz, CDCl ₃)	δ 3.65 (1H, dd, J=10.8, 4.0 Hz, H-9a), 3.51 (1H, dd, J=10.8, 6.0 Hz, H-9b), 3.20-3.14 (1H, m, H-3a), 2.95-2.89 (1H, m, H-5), 2.50 (1H, ddd, J=11.2, 8.8, 2.4 Hz, H-3b), 2.15-2.08 (1H, m, H-8a), 1.95-1.85 (2H, m, H-1a, H-7a), 1.82-1.72 (1H, m, H-2a), 1.65-1.55 (1H, m, H-6), 1.52-1.42 (1H, m, H-1b), 1.35-1.25 (1H, m, H-7b), 1.22-1.12 (1H, m, H-2b)	Ohmiya et al., 1990[1]
¹³ C NMR (100 MHz, CDCl ₃)	δ 66.8 (C-9), 65.2 (C-5), 62.9 (C-8a), 54.4 (C-3), 43.8 (C-8), 31.9 (C-1), 30.8 (C-7), 25.9 (C-6), 25.1 (C-2)	Ohmiya et al., 1990[1]

Key Experimental Protocols: Total Synthesis of (±)-Tashiromine

One of the notable total syntheses of racemic tashiromine was reported by Fuhrmann and colleagues in 2008. This approach features an olefin cross-metathesis to construct a key allylsilane precursor, followed by an acid-induced cyclization to form the indolizidine core. The following is a detailed description of the key experimental steps.

Synthesis of (E/Z)-5-(4-(trimethylsilyl)but-2-enyl)dihydrofuran-2(3H)-one (Compound 7)

To a solution of N-allyl-2-pyrrolidinone (5) (1.00 g, 7.99 mmol) in refluxing dichloromethane (80 mL) was added allyltrimethylsilane (6) (5.08 mL, 32.0 mmol) followed by Grubbs' second-generation catalyst (340 mg, 0.40 mmol). The reaction mixture was heated at reflux for 16 hours. After cooling to room temperature, the solvent was removed under reduced pressure. The residue was purified by flash column chromatography (silica gel, 4:1 hexanes/ethyl acetate) to afford the product 7 (1.30 g, 73% yield) as an inseparable 3:1 mixture of E- and Z-isomers.

Synthesis of 5-(4-(trimethylsilyl)but-2-enyl)pyrrolidin-2-one (Compound 3)

To a solution of lactam 7 (500 mg, 2.22 mmol) in methanol (20 mL) at 0 °C was added sodium borohydride (168 mg, 4.44 mmol) portionwise. The reaction mixture was stirred at 0 °C for 1 hour. The solvent was removed under reduced pressure, and the residue was partitioned between dichloromethane (50 mL) and water (50 mL). The aqueous layer was extracted with dichloromethane (3 x 25 mL). The combined organic layers were dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to give the crude alcohol 3 (430 mg, 86% yield) as a 3:1 mixture of olefin isomers, which was used in the next step without further purification.

Synthesis of (5S,8aR)-5-vinylhexahydroindolizin-3(2H)-one (Compound 2)

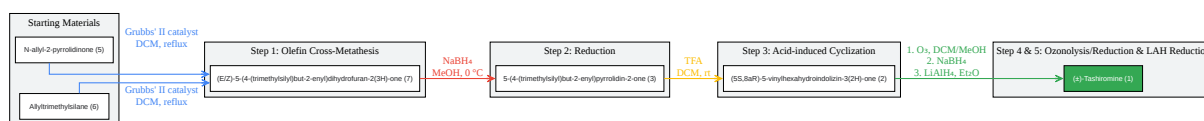
To a solution of the crude alcohol 3 (400 mg, 1.76 mmol) in dichloromethane (20 mL) at room temperature was added trifluoroacetic acid (0.27 mL, 3.52 mmol). The reaction mixture was stirred at room temperature for 2 hours. The reaction was quenched by the addition of saturated aqueous sodium bicarbonate solution (20 mL). The layers were separated, and the aqueous layer was extracted with dichloromethane (3 x 20 mL). The combined organic layers were dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The residue was purified by flash column chromatography (silica gel, 1:1 hexanes/ethyl acetate) to afford the bicyclic amide 2 (250 mg, 85% yield) as a 96:4 mixture of diastereomers.

Synthesis of (±)-Tashiromine (1)

The bicyclic amide **2** (200 mg, 1.20 mmol) was dissolved in a mixture of dichloromethane (15 mL) and methanol (5 mL) and cooled to -78 °C. Ozone was bubbled through the solution until a persistent blue color was observed. The solution was then purged with nitrogen gas for 10 minutes to remove excess ozone. Sodium borohydride (91 mg, 2.40 mmol) was added portionwise at -78 °C, and the reaction mixture was allowed to warm to room temperature and stirred for 12 hours. The reaction was quenched by the addition of water (10 mL), and the mixture was extracted with dichloromethane (3 x 20 mL). The combined organic layers were dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to give the crude intermediate alcohol **8**. This crude material was dissolved in anhydrous diethyl ether (20 mL) and added dropwise to a suspension of lithium aluminum hydride (91 mg, 2.40 mmol) in anhydrous diethyl ether (10 mL) at 0 °C. The reaction mixture was stirred at room temperature for 4 hours. The reaction was quenched by the sequential addition of water (0.1 mL), 15% aqueous sodium hydroxide (0.1 mL), and water (0.3 mL). The resulting mixture was filtered through a pad of Celite, and the filtrate was concentrated under reduced pressure. The residue was purified by flash column chromatography (silica gel, 9:1 dichloromethane/methanol with 1% ammonium hydroxide) to afford (±)-tashiromine (**1**) (67 mg, 36% yield over two steps).

Visualized Experimental Workflow

The following diagram illustrates the key transformations in the total synthesis of (±)-Tashiromine as described by Fuhrmann and colleagues.



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Caption: Synthetic workflow for the total synthesis of (±)-Tashiromine.

Biological Activity and Signaling Pathways

While the indolizidine alkaloid class is known to exhibit a wide range of biological activities, including glycosidase inhibition and interactions with nicotinic acetylcholine receptors, there is a notable lack of specific pharmacological studies reported for **(-)-Tashiromine** in the scientific literature.[2] Extensive searches of chemical and biological databases do not currently yield significant bioactivity data or identified molecular targets for this specific natural product. Consequently, there are no described signaling pathways directly associated with the action of **(-)-Tashiromine**. Its primary significance in the scientific community to date has been as a target for total synthesis, serving as a platform for the development and validation of new synthetic methodologies.[3] Further investigation is required to elucidate any potential biological functions of this molecule.

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